

C.I. Acid Yellow 99: A Technical Guide to Solubility Characteristics

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Compound of Interest		
Compound Name:	C.I. Acid Yellow 99	
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This technical guide provides a comprehensive overview of the solubility of **C.I. Acid Yellow 99** (CAS No. 10343-58-5), a monoazo acid dye. Due to the limited availability of specific quantitative solubility data in public literature, this document consolidates qualitative information and presents a detailed experimental framework for its quantitative determination in various solvents. This guide is intended to support research, development, and quality control activities where precise solubility information is critical.

Introduction to C.I. Acid Yellow 99

C.I. Acid Yellow 99 is a synthetic dye belonging to the acid dye class, characterized by its anionic nature.[1] These dyes are typically applied to substrates such as wool, silk, polyamide, and leather from an acidic dyebath.[2] The molecule's structure, which includes sulfonic acid groups, facilitates its solubility in aqueous media. The dye is noted for its use in dyeing textiles, leather, paper, and inks, and also in the preparation of solvent dyes.[2]

Qualitative Solubility Profile

While precise quantitative data is scarce, a qualitative understanding of **C.I. Acid Yellow 99**'s solubility can be derived from various sources. The dye is consistently reported to be soluble in water. This is a key characteristic of acid dyes, enabling their application in aqueous dyeing processes.



The dye is also described as being soluble in strong sulfuric acid, resulting in a brown colored solution. Its application in the formulation of solvent dyes suggests a degree of solubility in certain organic solvents. Although direct data for Acid Yellow 99 is limited, a closely related dye, C.I. Solvent Yellow 19, which shares a similar core structure, is reported to be insoluble in water but soluble in organic solvents such as ethanol, acetone, and chloroform. This suggests that **C.I. Acid Yellow 99** may also exhibit solubility in polar organic solvents.

Table 1: Summary of Qualitative Solubility of C.I. Acid Yellow 99

Solvent Class	Specific Solvent	Reported Solubility
Aqueous	Water	Soluble
Strong Acid	Concentrated Sulfuric Acid	Soluble (forms a brown solution)
Organic Solvents	Ethanol, Acetone, Chloroform (inferred)	Likely soluble to some extent

Experimental Protocol for Quantitative Solubility Determination

To obtain precise and actionable solubility data, a standardized experimental protocol is necessary. The following gravimetric method is a reliable approach for determining the solubility of **C.I. Acid Yellow 99** in various solvents at a specified temperature.

Objective: To quantitatively determine the saturation solubility of **C.I. Acid Yellow 99** in a selected solvent at a controlled temperature.

Materials:

- C.I. Acid Yellow 99 powder
- Selected solvents (e.g., deionized water, ethanol, methanol, acetone, dimethylformamide) of analytical grade
- Glass vials with screw caps



- Thermostatic shaker or water bath
- Analytical balance (accurate to ±0.0001 g)
- Volumetric flasks
- Syringe filters (solvent-compatible, 0.45 μm pore size)
- Drying oven
- Desiccator

Procedure:

- · Preparation of Saturated Solution:
 - Add an excess amount of C.I. Acid Yellow 99 powder to a series of glass vials. The
 presence of undissolved solid is essential to ensure saturation.
 - Accurately pipette a known volume of the selected solvent into each vial.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a thermostatic shaker or water bath set to the desired temperature (e.g., 25°C, 37°C).
 - Agitate the vials for a sufficient period (e.g., 24-48 hours) to ensure that solubility equilibrium is reached.
- Sample Collection and Filtration:
 - After the equilibration period, allow the vials to stand undisturbed at the set temperature for at least 2 hours to permit the settling of undissolved dye particles.
 - Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a syringe fitted with a solvent-compatible filter. This step is crucial to remove any undissolved solids.



Gravimetric Analysis:

- Accurately weigh a clean, dry volumetric flask.
- Transfer the filtered saturated solution into the pre-weighed flask and record the exact volume.
- Place the flask in a drying oven at a temperature sufficient to evaporate the solvent without causing thermal decomposition of the dye (e.g., 60-80°C). A vacuum oven can be used to facilitate evaporation at a lower temperature.
- Once all the solvent has evaporated, cool the flask to room temperature in a desiccator.
- Weigh the flask containing the dried dye residue.
- Repeat the drying and weighing cycles until a constant weight is achieved.
- · Calculation of Solubility:
 - Calculate the mass of the dissolved C.I. Acid Yellow 99 by subtracting the initial weight of the empty flask from the final constant weight.
 - The solubility (S) can be expressed in grams per liter (g/L) using the following formula:
 - S(g/L) = (Mass of dried dye (g)) / (Volume of filtered solution (L))

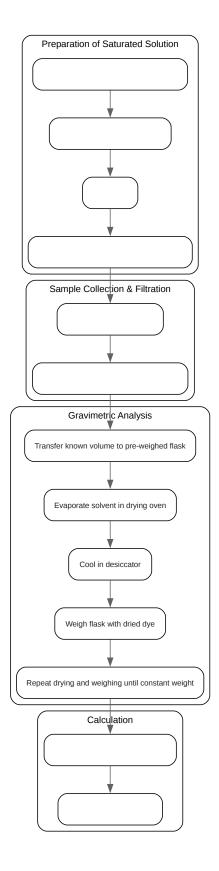
Safety Precautions:

- Always work in a well-ventilated laboratory or fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for C.I. Acid Yellow 99 and all solvents used in the experiment.

Visualization of Experimental Workflow



The following diagram illustrates the key steps in the experimental protocol for determining the solubility of **C.I. Acid Yellow 99**.





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Caption: Workflow for the gravimetric determination of **C.I. Acid Yellow 99** solubility.

This structured approach will enable researchers and professionals to generate reliable and reproducible solubility data for **C.I. Acid Yellow 99**, facilitating its effective use in various applications and ensuring product quality and performance.

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